

# Ethyl Hydrogen Carbonate Hydrate: A Technical Overview of a Reactive Intermediate

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## Compound of Interest

Compound Name: *Ethyl hydrogen carbonate*

Cat. No.: *B1194627*

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For the attention of: Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a summary of the known properties, synthesis, and stability of **ethyl hydrogen carbonate** and its putative hydrate. **Ethyl hydrogen carbonate**, also known as monoethyl carbonate, is a reactive intermediate of interest in organic synthesis and potentially in drug development as a prodrug moiety or a reagent. However, detailed characterization, particularly of its hydrate form, remains limited in publicly accessible literature. This document collates the available data and provides theoretical frameworks for its study.

## Core Properties

Quantitative data for **ethyl hydrogen carbonate** hydrate is scarce. The following tables summarize the computed properties for the hydrate and the available experimental and computed data for the anhydrous form, monoethyl carbonate.

Table 1: Computed Physicochemical Properties of **Ethyl Hydrogen Carbonate Hydrate**

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>8</sub> O <sub>4</sub>	PubChem
Molecular Weight	108.09 g/mol	PubChem
Exact Mass	108.04225873 Da	PubChem
IUPAC Name	ethyl hydrogen carbonate;hydrate	PubChem

Table 2: Physicochemical Properties of Anhydrous **Ethyl Hydrogen Carbonate** (Monoethyl Carbonate)

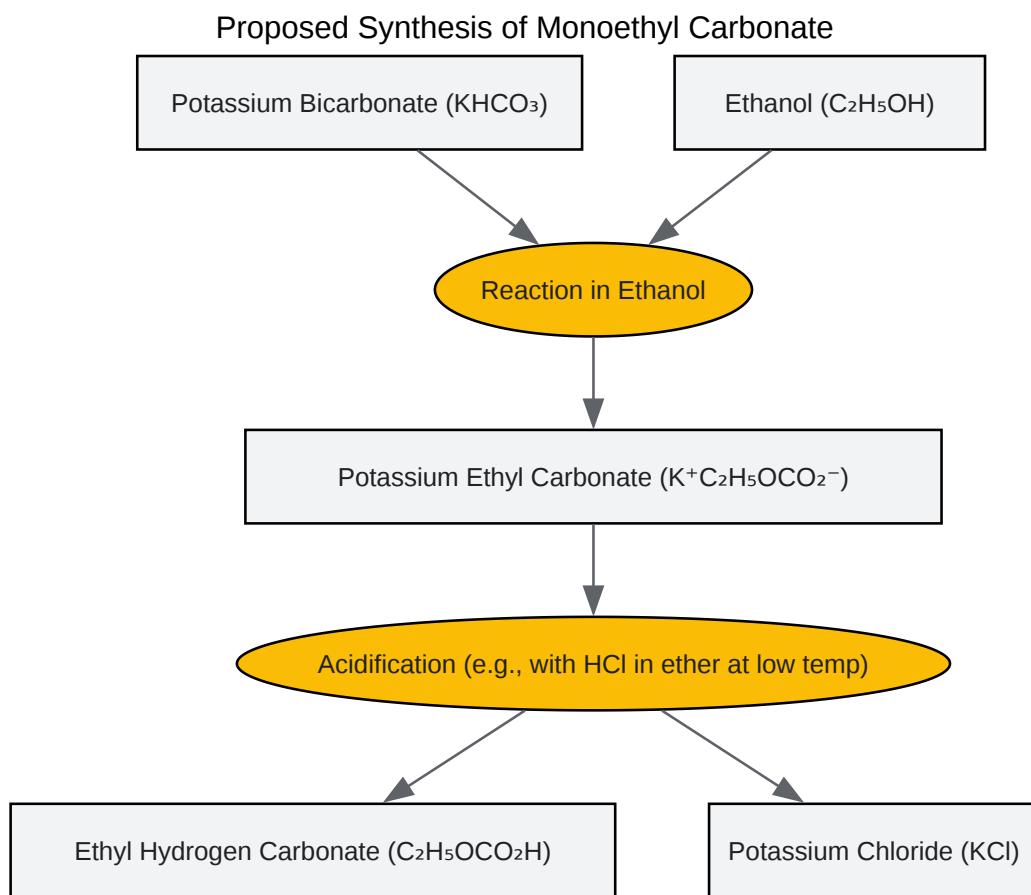
Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>3</sub>	PubChem
Molecular Weight	90.08 g/mol	PubChem
Physical Description	Liquid	Human Metabolome Database
Melting Point	-61 °C	Human Metabolome Database
CAS Number	13932-53-1	Various

## Synthesis and Stability

**Ethyl hydrogen carbonate** is known to be an unstable compound, readily decomposing to ethanol and carbon dioxide. Its synthesis and isolation, therefore, require careful control of conditions. The hydrate form is presumed to be even less stable, though specific studies on its properties are not readily available.

## Proposed Synthesis of Anhydrous Ethyl Hydrogen Carbonate

A potential method for the synthesis of the potassium salt of **ethyl hydrogen carbonate** involves the reaction of potassium bicarbonate with ethanol. The free acid could then be generated by careful acidification.



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Proposed synthesis of monoethyl carbonate.

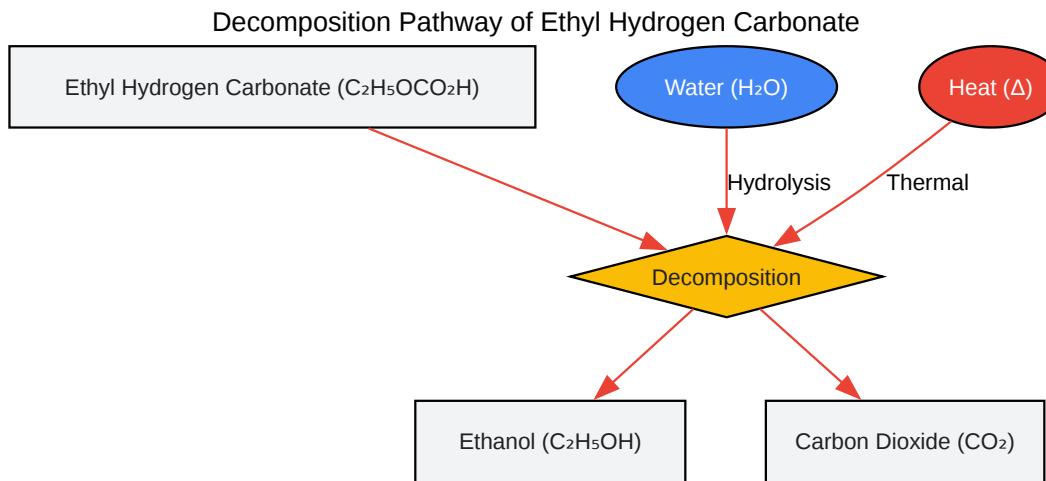
## Putative Formation of the Hydrate

The hydrate of **ethyl hydrogen carbonate** would likely be formed by introducing a stoichiometric amount of water during or after the synthesis of the anhydrous form, under conditions that would favor its formation over immediate decomposition.

## Decomposition Pathway

The primary route of decomposition for **ethyl hydrogen carbonate** is the hydrolysis or thermal decomposition back to ethanol and carbon dioxide. This instability is a critical consideration in

its handling and use.



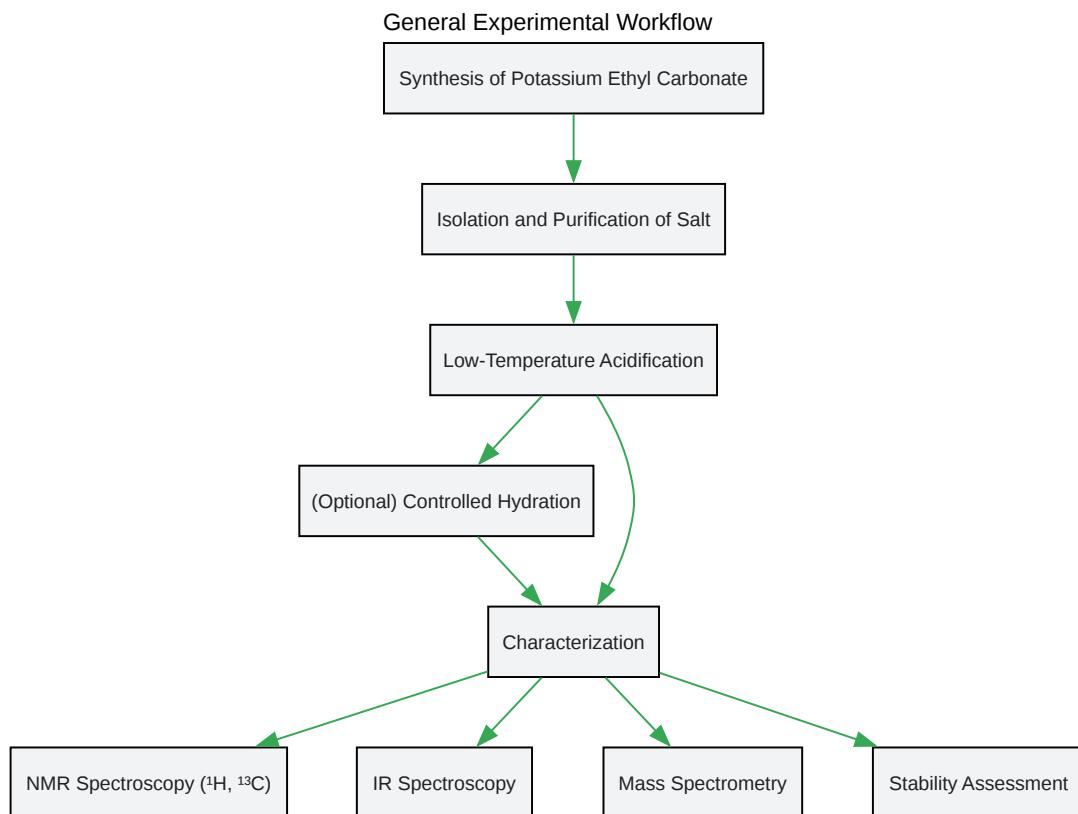
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Decomposition of **ethyl hydrogen carbonate**.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis and characterization of **ethyl hydrogen carbonate** hydrate are not available in the peer-reviewed literature. However, a general workflow for its preparation and analysis can be proposed.

## General Experimental Workflow

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